

# L-573,655 stability and storage conditions

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## Compound of Interest

Compound Name: L-573655  
Cat. No.: B15566397

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## L-573,655 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of L-573,655, a known antibacterial agent targeting lipid A biosynthesis in gram-negative bacteria. Adherence to these guidelines is critical for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for L-573,655 powder?

For long-term storage, L-573,655 solid powder should be stored at -20°C in a dry and dark environment.<sup>[1]</sup> Properly stored, the compound has a shelf life of over two years.<sup>[1]</sup>

Q2: How should I store L-573,655 for short-term use?

For short-term storage, L-573,655 can be kept at 0 - 4°C for days to weeks.<sup>[1]</sup> It is crucial to keep the container tightly sealed and protected from light.<sup>[1]</sup>

Q3: My shipment of L-573,655 arrived at ambient temperature. Is it still viable?

Yes. L-573,655 is considered stable enough for a few weeks during ordinary shipping and customs processing at ambient temperatures.<sup>[1]</sup> Upon receipt, it should be immediately transferred to the recommended storage conditions.<sup>[1]</sup>

Q4: What is the recommended solvent for preparing L-573,655 stock solutions?

L-573,655 is soluble in DMSO.<sup>[1]</sup>

Q5: How should I store my L-573,655 stock solution?

Stock solutions of L-573,655 in DMSO can be stored at 0 - 4°C for short-term use (days to weeks) or at -20°C for long-term storage (months).<sup>[1]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent or unexpected experimental results.	Compound degradation due to improper storage.	- Verify that the solid compound and any prepared stock solutions have been stored according to the recommended conditions (see table below). - If improper storage is suspected, it is advisable to use a fresh vial of the compound. - Prepare fresh stock solutions for each experiment or use aliquots that have been stored correctly at -20°C.
Difficulty dissolving the compound.	Use of an inappropriate solvent.	L-573,655 is soluble in DMSO. [1] Ensure you are using a suitable grade of DMSO for your application.
Precipitation observed in stock solution upon thawing.	The solution may have become supersaturated, or the solvent may have absorbed water.	- Gently warm the solution to 37°C and vortex to redissolve the compound. - Ensure the use of anhydrous DMSO and minimize the exposure of the stock solution to air to prevent moisture absorption. - Centrifuge the vial to pellet any undissolved material before taking an aliquot.

## Stability and Storage Conditions Summary

Form	Condition	Temperature	Duration	Additional Notes
Solid Powder	Shipping	Ambient	A few weeks	Non-hazardous chemical shipment. <a href="#">[1]</a>
Short-term Storage	0 - 4°C	Days to weeks	Keep dry and dark. <a href="#">[1]</a>	
Long-term Storage	-20°C	Months to years	Keep dry and dark for a shelf life of >2 years. <a href="#">[1]</a>	
Stock Solution (in DMSO)	Short-term Storage	0 - 4°C	Days to weeks	
Long-term Storage	-20°C	Months		

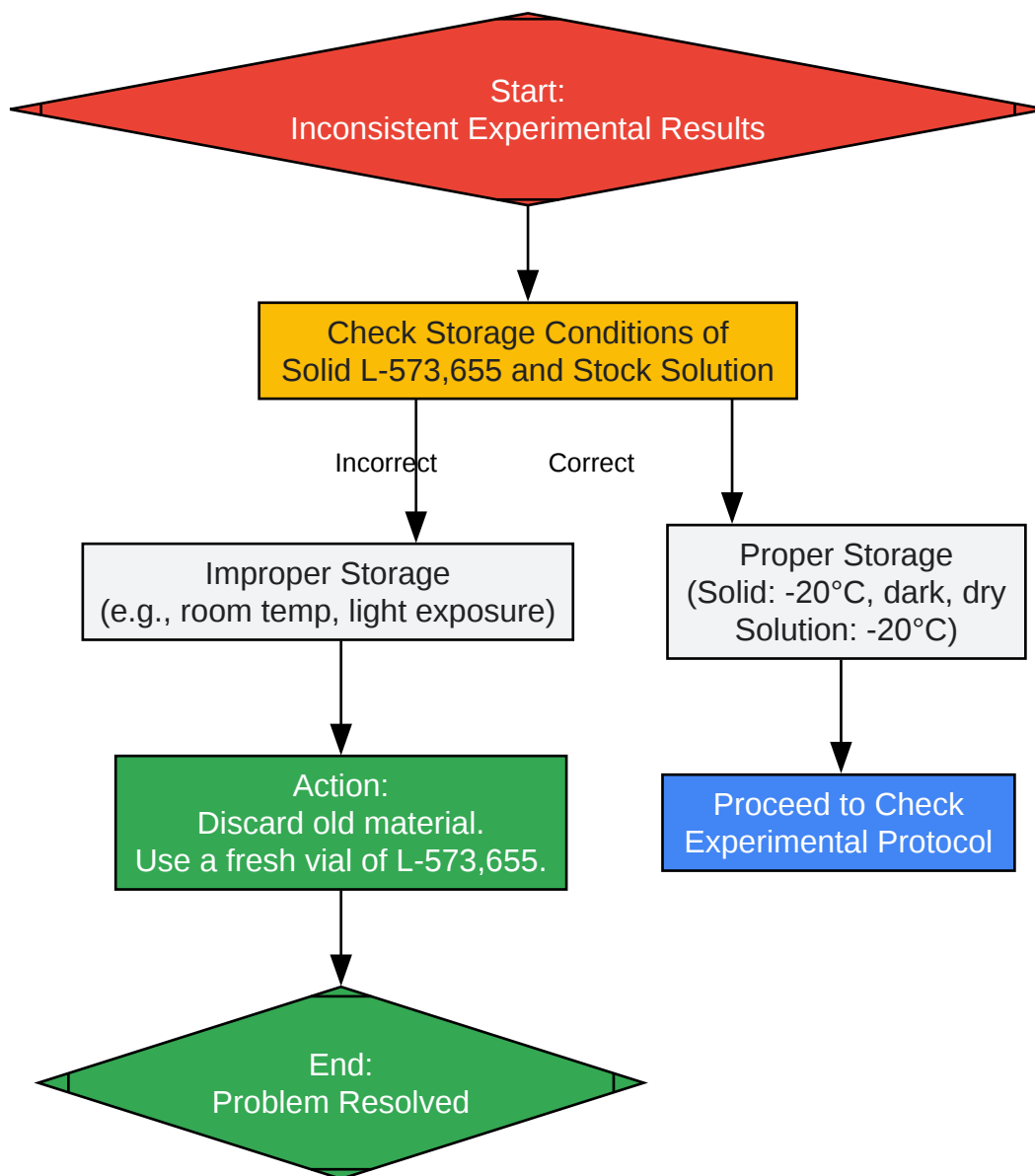
## Experimental Protocols

### Preparation of L-573,655 Stock Solution (10 mM in DMSO)

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- **Weighing:** Accurately weigh the desired amount of L-573,655 solid powder. The molecular weight of L-573,655 is 206.20 g/mol .[\[1\]](#) For 1 mL of a 10 mM stock solution, 2.062 mg of the compound is required.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed L-573,655 powder.
- **Mixing:** Vortex the solution until the compound is completely dissolved. Gentle warming to 37°C can aid dissolution if necessary.

- Aliquoting and Storage: Aliquot the stock solution into smaller volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term use.

## L-573,655 Stability Troubleshooting Workflow



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Caption: Troubleshooting workflow for L-573,655 stability issues.

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## References

- 1. medkoo.com [medkoo.com]
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